

Application Notes and Protocols for Immunoprecipitation of CD9 and its Interacting Partners

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Compound of Interest

Compound Name: CD9 antigen

CAS No.: 147785-22-6

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Introduction

CD9, a member of the tetraspanin superfamily, is a 24 kDa cell surface protein that plays a crucial role in a multitude of cellular processes.^[1] These include cell adhesion, migration, fusion, and signal transduction. CD9 exercises its function by organizing specific plasma membrane microdomains, known as tetraspanin-enriched microdomains (TEMs), through lateral interactions with other tetraspanins and a wide range of partner proteins. Investigating the interaction network of CD9 is pivotal for understanding its physiological roles and its implications in pathological conditions such as cancer metastasis and viral infections.

This document provides detailed protocols for the immunoprecipitation of CD9 to isolate its interacting partners, along with data on known interactors and the signaling pathways it modulates.

Data Presentation

Quantitative Analysis of CD9 Interacting Proteins

Quantitative mass spectrometry-based proteomics has been instrumental in identifying and quantifying the proteins that associate with CD9. The following table summarizes findings from such studies, showcasing the dynamic nature of the CD9 interactome.

Interacting Protein	Cell Type / Condition	Quantitative Method	Observed Change in Interaction	Reference
EWI-2 (IGSF8)	MCF7 cells (CD9/CD81 double knockout)	Label-free quantitative proteomics	Significantly decreased in extracellular vesicles	[2]
CD9P-1 (PTGFRN)	MCF7 cells (CD9/CD81 double knockout)	Label-free quantitative proteomics	Significantly decreased in extracellular vesicles	[2]
CD81	Melanoma cells (CD9 knockout)	iTRAQ	Increased on extracellular vesicles	[3]
CD63	Melanoma cells (CD9 knockout)	iTRAQ	Slight increase on extracellular vesicles	[3]
Syndecan 1 & 4	Melanoma cells (CD9 knockout)	iTRAQ	Overrepresented in extracellular vesicles	[3]
Clathrin complex components	Melanoma cells (CD9 knockout)	iTRAQ	Overrepresented in extracellular vesicles	[3]
CD151	Human Fibroblasts (HCMV infection)	SILAC	Downregulated at the cell surface	[4]
CD81	Human Fibroblasts (HCMV infection)	SILAC	Downregulated at the cell surface	[4]

Known CD9 Interacting Partners

CD9 interacts with a diverse array of proteins, reflecting its broad functional scope. The table below lists some of the key known interacting partners.

Protein Category	Interacting Partners
Tetraspanins	CD81, CD63, CD151, TSPAN4
Integrins	$\alpha 3\beta 1$, $\alpha 4\beta 1$, $\alpha V\beta 3$, $\alpha IIb\beta 3$
Immunoglobulin Superfamily	EWI-2 (IGSF8), EWI-F (CD9P-1), ICAM-1, VCAM-1
Signaling Molecules & Receptors	CD117, CD46, CD10, CD36, Fc ϵ RI
Other	ADAM17, Syndecan-1, Gp130

Experimental Protocols

Detailed Protocol for Co-Immunoprecipitation (Co-IP) of CD9 and its Interacting Partners

This protocol is designed for the isolation of CD9 and its associated proteins from cultured mammalian cells.

Materials:

- Cell Lysis Buffer: 50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 1 mM EDTA, 1% NP-40 (or other mild non-ionic detergent like Brij 96), supplemented with protease and phosphatase inhibitor cocktails just before use.
- Wash Buffer: Cell Lysis Buffer without protease and phosphatase inhibitors.
- Elution Buffer: 2x SDS-PAGE sample buffer (e.g., Laemmli buffer).
- Antibodies:
 - Anti-CD9 antibody suitable for immunoprecipitation (e.g., clone C-4 from Santa Cruz Biotechnology or clone EPR23105-121 from Abcam).[5][6]

- Isotype control IgG (e.g., mouse IgG1 or rabbit IgG).
- Beads: Protein A/G magnetic beads or agarose beads.
- Phosphate-Buffered Saline (PBS), ice-cold.
- Microcentrifuge tubes, pre-chilled.
- End-over-end rotator.
- Magnetic rack (for magnetic beads).

Procedure:

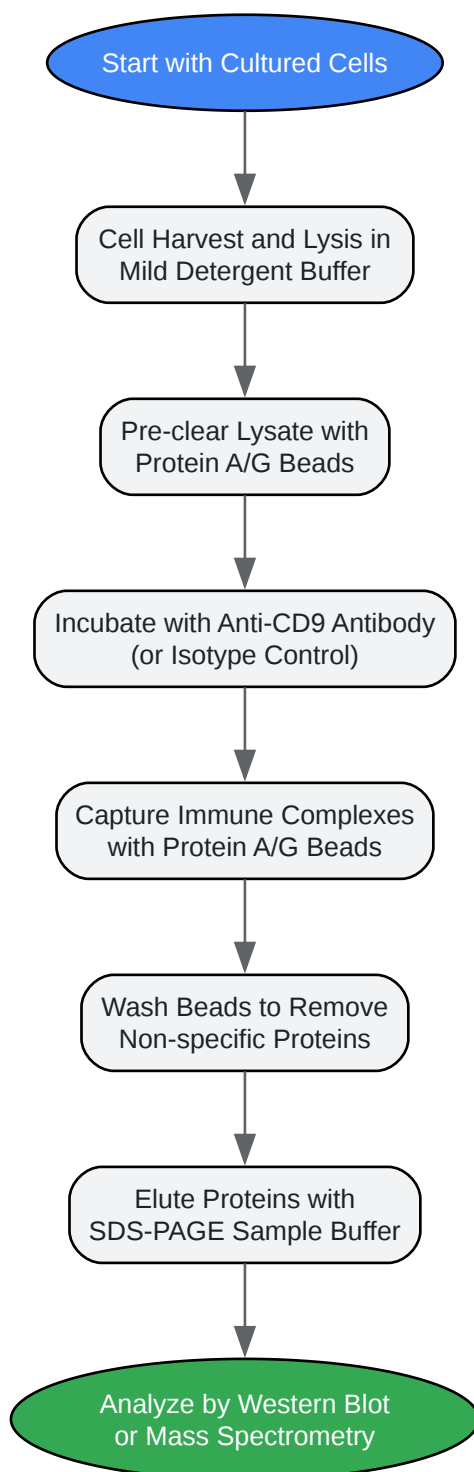
- Cell Culture and Harvest:
 - Culture cells to 80-90% confluency.
 - Wash cells twice with ice-cold PBS.
 - Harvest cells by scraping in ice-cold PBS and pellet by centrifugation at 500 x g for 5 minutes at 4°C.
- Cell Lysis:
 - Resuspend the cell pellet in ice-cold Cell Lysis Buffer (e.g., 1 mL per 10⁷ cells).
 - Incubate on ice for 30 minutes with occasional vortexing to ensure complete lysis.
 - Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C to pellet cellular debris.
 - Carefully transfer the supernatant (cleared lysate) to a new pre-chilled microcentrifuge tube.
- Pre-clearing the Lysate (Optional but Recommended):
 - Add 20-30 µL of Protein A/G beads to the cleared lysate.
 - Incubate on an end-over-end rotator for 1 hour at 4°C to reduce non-specific binding.

- Pellet the beads by centrifugation (or using a magnetic rack) and transfer the supernatant to a new tube.
- Immunoprecipitation:
 - Add 2-5 μ g of the anti-CD9 antibody to the pre-cleared lysate. For a negative control, add the same amount of isotype control IgG to a separate tube of lysate.
 - Incubate on an end-over-end rotator for 2-4 hours or overnight at 4°C.
- Capture of Immune Complexes:
 - Add 30-50 μ L of pre-washed Protein A/G beads to each lysate-antibody mixture.
 - Incubate on an end-over-end rotator for 1-2 hours at 4°C.
- Washing:
 - Pellet the beads using a centrifuge or magnetic rack and discard the supernatant.
 - Resuspend the beads in 1 mL of ice-cold Wash Buffer.
 - Repeat the wash step 3-4 times to remove non-specifically bound proteins.
- Elution:
 - After the final wash, remove all residual wash buffer.
 - Resuspend the beads in 30-50 μ L of 2x SDS-PAGE sample buffer.
 - Important for CD9: Heat the samples at 70°C for 10 minutes. Avoid boiling, as this can cause aggregation of transmembrane proteins like CD9.[\[7\]](#)
- Analysis:
 - Pellet the beads and collect the supernatant containing the eluted proteins.
 - Analyze the eluates by SDS-PAGE and Western blotting to confirm the pulldown of CD9 and its interacting partners.

- For identification of novel interacting partners, the eluates can be subjected to mass spectrometry analysis.

Visualizations

Experimental Workflow for CD9 Co-Immunoprecipitation



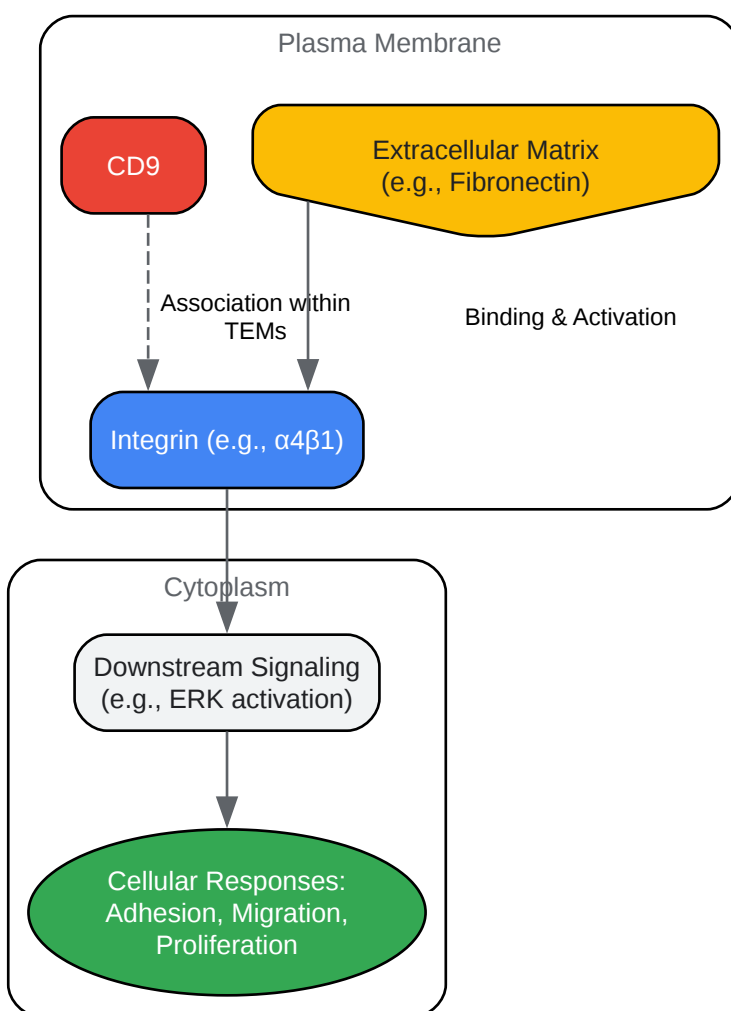
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Caption: Workflow for the co-immunoprecipitation of CD9 and its interacting partners.

CD9 Protein-Protein Interaction Network

Caption: A simplified network of known direct and indirect interacting partners of CD9.

CD9-Modulated Integrin Signaling Pathway



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Caption: CD9 modulates integrin-mediated signaling by organizing integrins in TEMs.[8]

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